

A Technical Guide to the Physical Properties of 2-Methoxydodecane

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Compound of Interest

Compound Name: 2-Methoxydodecane

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Abstract: This technical guide provides a comprehensive overview of the core physical properties of **2-Methoxydodecane**. Due to a lack of direct experimental data for this specific compound, this document presents estimated values based on the known properties of structurally related ethers, particularly its isomer 1-methoxydodecane. Detailed experimental protocols for determining these physical properties are also provided to guide researchers in their own characterization efforts.

Introduction

2-Methoxydodecane ($C_{13}H_{28}O$) is a long-chain aliphatic ether. Ethers are a class of organic compounds characterized by an oxygen atom connected to two alkyl or aryl groups.^[1] The physical properties of ethers, such as their boiling points and solubilities, are dictated by the nature of these groups.^[1] Generally, ethers have lower boiling points than alcohols of similar molecular weight due to the absence of hydrogen bonding between ether molecules.^[1] However, their boiling points are comparable to alkanes of similar molecular mass.^[1] The presence of the ether oxygen allows for hydrogen bonding with protic solvents, rendering smaller ethers somewhat soluble in water. This solubility decreases as the length of the alkyl chains increases.^[1] This document focuses on the key physical characteristics of **2-Methoxydodecane**, providing valuable data for its application in research and development.

Physical Properties of 2-Methoxydodecane

The following table summarizes the estimated and known physical properties of **2-Methoxydodecane** and related compounds for comparison. Values for **2-Methoxydodecane** are estimated based on trends observed in homologous series and isomeric comparisons.

Property	2-Methoxydodecane (Estimated)	1-Methoxydodecane (Experimental/Computed)	2-Methoxydecane (Computed)
Molecular Formula	C ₁₃ H ₂₈ O	C ₁₃ H ₂₈ O[2]	C ₁₁ H ₂₄ O[3]
Molecular Weight	200.36 g/mol	200.36 g/mol [2]	172.31 g/mol [3]
Boiling Point	~230-240 °C	No experimental data available	No experimental data available
Density	~0.80 g/cm ³ at 20°C	No experimental data available	No experimental data available
Refractive Index	~1.42 at 20°C	No experimental data available	No experimental data available
Viscosity	No estimation available	No experimental data available	No experimental data available

Note: The boiling point of long-chain methyl ethers generally increases with molecular weight. [4][5] The boiling point of 1-methoxydecane is estimated to be around 230–240°C.[6] It is expected that **2-methoxydodecane** would have a slightly lower boiling point than its linear isomer, 1-methoxydodecane, due to increased branching.

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of liquid organic compounds like **2-Methoxydodecane**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[7] A common and efficient method for determining the boiling point of a small amount of liquid is the capillary method.[8][9]

- Apparatus: Thiele tube or a similar heating block, thermometer, small test tube (fusion tube), and a capillary tube sealed at one end.[\[8\]](#)[\[10\]](#)
- Procedure:
 - A small amount of the liquid sample (a few milliliters) is placed in the fusion tube.[\[9\]](#)
 - The capillary tube, with its sealed end uppermost, is placed inside the fusion tube containing the liquid.[\[9\]](#)
 - The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.[\[10\]](#)
 - The assembly is heated in a Thiele tube or a heating block.[\[8\]](#)[\[10\]](#)
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[\[9\]](#)
 - The heat source is then removed, and the liquid is allowed to cool.[\[9\]](#)
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[10\]](#)

Density is the mass per unit volume of a substance. A pycnometer, or specific gravity bottle, is used for precise measurement of liquid density.[\[11\]](#)

- Apparatus: A pycnometer of a known volume, an analytical balance, and a thermostatic bath.[\[12\]](#)
- Procedure:
 - The empty, clean, and dry pycnometer is accurately weighed (M1).[\[12\]](#)
 - The pycnometer is filled with the sample liquid, ensuring no air bubbles are present.[\[12\]](#)
 - The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.[\[12\]](#)

- The filled pycnometer is placed in a thermostatic bath to bring it to the desired temperature.[\[12\]](#)
- The exterior of the pycnometer is dried thoroughly, and it is weighed again (M2).[\[12\]](#)
- The density (ρ) is calculated using the formula: $\rho = (M2 - M1) / V$, where V is the volume of the pycnometer.[\[12\]](#)

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material.[\[13\]](#) It is a characteristic property of a substance and is measured using an Abbe refractometer.[\[13\]](#)[\[14\]](#)

- Apparatus: An Abbe refractometer, a light source (typically a sodium lamp), and a constant temperature water bath.[\[15\]](#)[\[16\]](#)
- Procedure:
 - The prism of the refractometer is cleaned and a few drops of the sample liquid are applied.[\[15\]](#)
 - The prism is closed to spread the liquid into a thin film.[\[16\]](#)
 - Light is passed through the sample, and the telescope is adjusted to bring the boundary line between the light and dark regions into focus.[\[15\]](#)
 - The compensator is adjusted to remove any color fringes and sharpen the boundary line.[\[15\]](#)
 - The boundary line is aligned with the crosshairs in the eyepiece.[\[14\]](#)
 - The refractive index is read directly from the instrument's scale.[\[15\]](#)

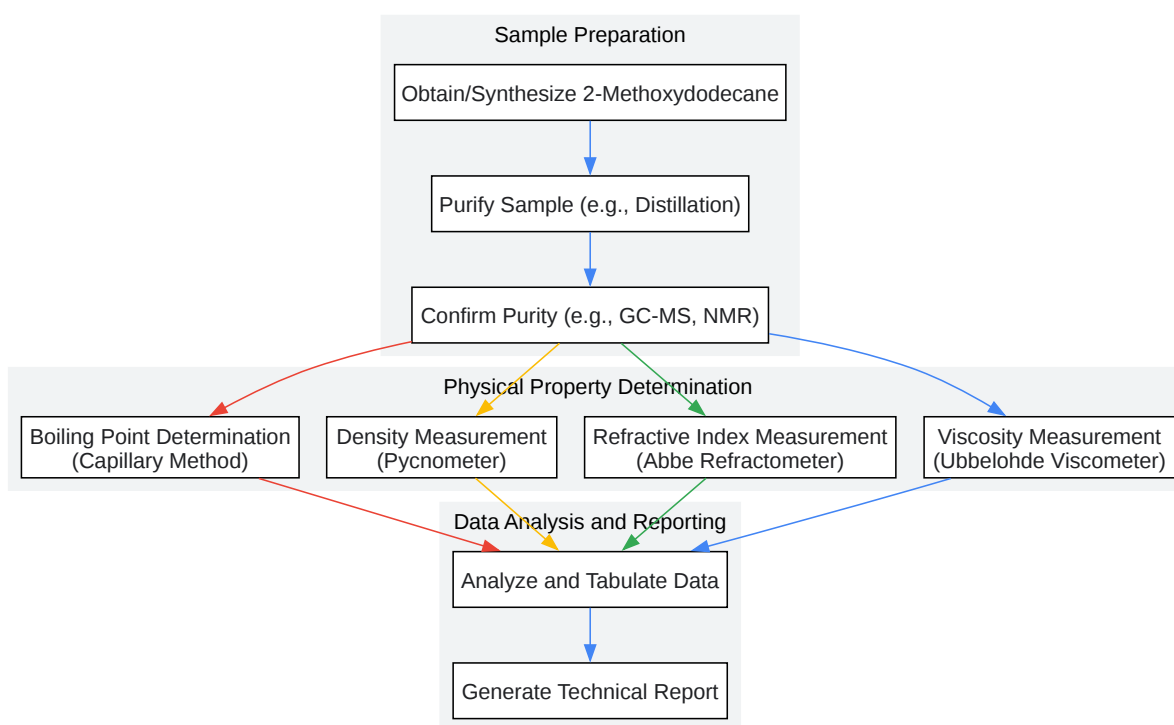
Viscosity is a measure of a fluid's resistance to flow. For liquids, it is conveniently measured using a capillary viscometer, such as the Ubbelohde type.[\[17\]](#)[\[18\]](#)

- Apparatus: An Ubbelohde viscometer, a thermostatic bath, a stopwatch, and a pipette.[\[18\]](#)
- Procedure:

- A known volume of the sample liquid is introduced into the viscometer.[19]
- The viscometer is placed vertically in a thermostatic bath to reach the desired temperature.[17]
- The liquid is drawn up through the capillary into the upper bulb by applying suction.[19]
- The suction is released, and the time taken for the liquid to flow between two marked points on the capillary is measured with a stopwatch.[17]
- The kinematic viscosity (ν) is calculated using the formula: $\nu = K * t$, where K is the viscometer constant and t is the flow time. The dynamic viscosity (η) can then be calculated by multiplying the kinematic viscosity by the density of the liquid ($\eta = \nu * \rho$).[17]

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the physical characterization of a liquid organic compound such as **2-Methoxydodecane**.



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Workflow for Physical Characterization

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